

Preparing a DMSO Stock Solution of TDI-011536: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TDI-011536

Cat. No.: B10831577

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of a dimethyl sulfoxide (DMSO) stock solution of **TDI-011536**, a potent Lats kinase inhibitor. Adherence to this protocol is crucial for ensuring the compound's stability, solubility, and consistent performance in downstream biological assays.

Introduction

TDI-011536 is a small molecule inhibitor of Large Tumor Suppressor Kinases 1 and 2 (Lats1/2), key components of the Hippo signaling pathway.^{[1][2]} By inhibiting Lats kinases, **TDI-011536** prevents the phosphorylation of the transcriptional co-activators Yap and Taz, leading to their nuclear accumulation and the activation of target genes involved in cell proliferation and tissue regeneration.^{[1][2][3]} Due to its therapeutic potential in regenerative medicine, precise and accurate preparation of **TDI-011536** solutions is paramount for reproducible experimental outcomes. This protocol outlines the necessary steps for preparing a stock solution in DMSO, a common solvent for such hydrophobic compounds.

Quantitative Data Summary

The following table summarizes the key quantitative information for **TDI-011536**, compiled from various suppliers and publications.

Parameter	Value	Source(s)
Molecular Weight	364.42 g/mol	[4] [5] [6]
Solubility in DMSO	50 - 125 mg/mL (137.2 - 343.01 mM)	[4] [5] [6]
Appearance	White to off-white or yellow solid	[4] [6]
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years	[4]
Storage (DMSO Stock)	-80°C for up to 1 year; -20°C for up to 1 month	[4] [5]
In Vitro Assay Conc.	3 µM (for Yap phosphorylation reduction)	[6] [7] [8] [9]

Note: The solubility of **TDI-011536** in DMSO can be significantly impacted by the presence of moisture. It is strongly recommended to use fresh, anhydrous (hygroscopic) DMSO for stock solution preparation.[\[4\]](#)[\[5\]](#)

Experimental Protocol: Preparation of TDI-011536 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **TDI-011536** in DMSO.

Materials

- **TDI-011536** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer

- Sonicator (optional, but recommended)[6]
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

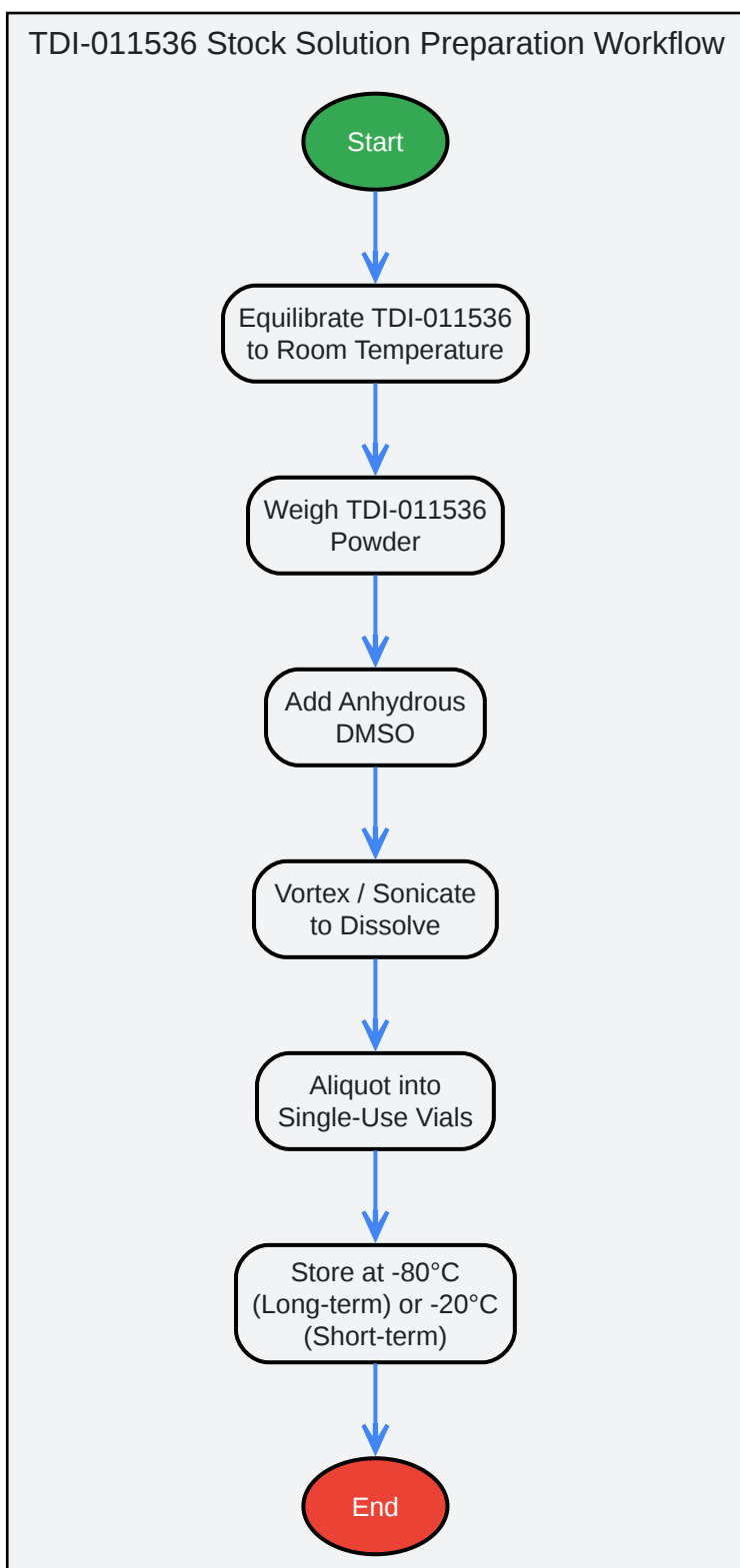
Procedure

- Pre-weighing Preparation: Before opening, allow the vial of **TDI-011536** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the compound.
 - Weighing the Compound: In a fume hood, carefully weigh the desired amount of **TDI-011536** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.64 mg of **TDI-011536** (Molecular Weight = 364.42 g/mol).
 - Dissolution in DMSO:
 - Transfer the weighed **TDI-011536** powder to a sterile, amber microcentrifuge tube.
 - Add the calculated volume of fresh, anhydrous DMSO. To continue the example, add 1 mL of DMSO to the 3.64 mg of **TDI-011536**.
 - Cap the tube tightly.
 - Ensuring Complete Solubilization:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the tube for 5-10 minutes in a water bath sonicator.[6] Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
 - Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber cryovials. This minimizes freeze-thaw cycles which can degrade the compound.[4]
- [5]

- Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
- For long-term storage (up to 1 year), store the aliquots at -80°C.^[5] For short-term storage (up to 1 month), store at -20°C.^[4]^[5]

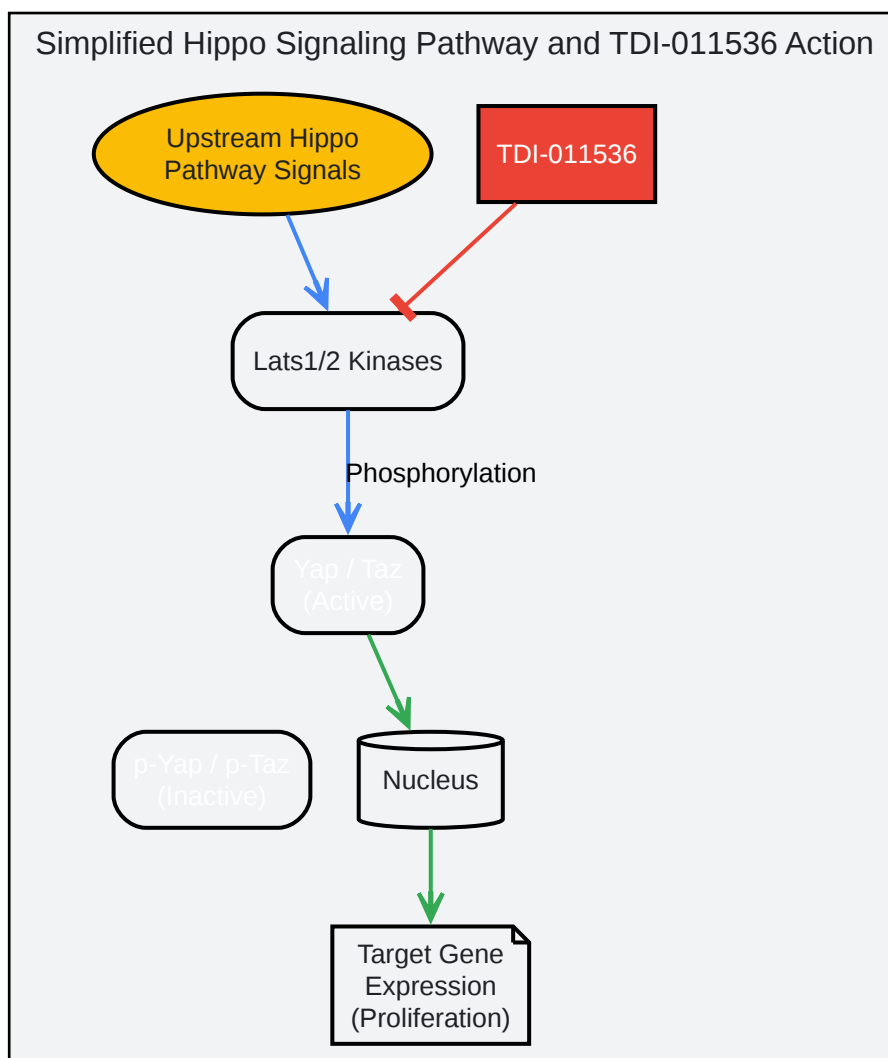
Experimental Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing the **TDI-011536** stock solution and the simplified Hippo signaling pathway it targets.



[Click to download full resolution via product page](#)

Caption: Workflow for **TDI-011536** Stock Solution Preparation.



[Click to download full resolution via product page](#)

Caption: **TDI-011536** inhibits Lats1/2 in the Hippo pathway.

Conclusion

The careful preparation of a **TDI-011536** stock solution in DMSO is a critical first step for any experiment investigating its biological effects. By following this detailed protocol, researchers can ensure the integrity of the compound and obtain reliable and reproducible results. Always refer to the manufacturer's specific instructions and safety data sheets for the most accurate and up-to-date information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Development of an improved inhibitor of Lats kinases to promote regeneration of mammalian organs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. selleckchem.com [selleckchem.com]
- 6. TDI-011536 | TargetMol [targetmol.com]
- 7. biorxiv.org [biorxiv.org]
- 8. Development of an improved inhibitor of Lats kinases to promote regeneration of mammalian organs - PMC [pmc.ncbi.nlm.nih.gov]
- 9. TDI-011536 | Lats kinases inhibitor | Probechem Biochemicals [probechem.com]
- To cite this document: BenchChem. [Preparing a DMSO Stock Solution of TDI-011536: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10831577#preparing-tdi-011536-stock-solution-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com